

Spectroscopic Characterization of 1,3,5-Trimethyl-2-Nitrosobenzene: A Technical Guide

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Compound of Interest

Compound Name: 1,3,5-Trimethyl-2-nitrosobenzene

CAS No.: 1196-12-9

Cat. No.: B3046101

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Introduction

1,3,5-Trimethyl-2-nitrosobenzene, also known as 2-nitrosomesitylene, is an aromatic C-nitroso compound of significant interest in various fields of chemical research. The presence of the nitroso group on a sterically hindered mesitylene ring imparts unique electronic and structural properties. A thorough characterization of this molecule is paramount for its application in synthesis, materials science, and drug development. This technical guide provides an in-depth analysis of the expected nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **1,3,5-trimethyl-2-nitrosobenzene**. While a complete public spectral database for this specific compound is not readily available, this guide will leverage established principles of spectroscopy and data from analogous compounds to provide a robust predictive analysis.

Aromatic C-nitroso compounds are a fascinating class of molecules with diverse applications, including their use as spin traps for radical detection and as intermediates in organic synthesis. [1] Their electronic structure and potential for monomer-dimer equilibria in solution necessitate careful spectroscopic analysis for unambiguous identification and characterization.[1]

Molecular Structure and Spectroscopic Implications

The structure of **1,3,5-trimethyl-2-nitrosobenzene** features a benzene ring with three methyl groups in a meta-relationship to each other and a nitroso group ortho to two of the methyl groups. This substitution pattern has profound implications for its spectral properties.



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Caption: Workflow for ^1H NMR Spectroscopy.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will provide information about the carbon skeleton. Due to the symmetry of the molecule, fewer than nine carbon signals are expected. The chemical shift of the carbon attached to the nitroso group is particularly diagnostic.

Predicted ^{13}C NMR Data

Carbon	Predicted Chemical Shift (δ , ppm)	Rationale
C-NO	160 - 170	The carbon atom directly bonded to the nitroso group is expected to be significantly deshielded.
C-ortho	135 - 140	The two carbon atoms bearing the ortho-methyl groups are equivalent.
C-meta	128 - 132	The two meta-carbons (bearing the aromatic protons) are equivalent.
C-para	138 - 142	The carbon atom bearing the para-methyl group.
ortho-CH ₃	20 - 23	The two equivalent ortho-methyl carbons.
para-CH ₃	18 - 21	The para-methyl carbon.

Experimental Protocol: ¹³C NMR Spectroscopy

- **Sample Preparation:** A more concentrated sample (20-50 mg in 0.6 mL of deuterated solvent) is generally required for ¹³C NMR due to the low natural abundance of the ¹³C isotope. [2]
- **Instrumentation:** A high-field NMR spectrometer with a broadband probe is recommended.
- **Acquisition Parameters:**
 - **Pulse Sequence:** A standard proton-decoupled pulse sequence is used to obtain a spectrum with singlet signals for each carbon.
 - **Number of Scans:** A larger number of scans (e.g., 1024 or more) is typically necessary to achieve a good signal-to-noise ratio.

- Relaxation Delay: A longer relaxation delay (2-5 seconds) may be needed for quaternary carbons to be observed reliably.
- Processing: Similar to ^1H NMR, the data is processed by Fourier transformation, phasing, and baseline correction. The solvent signals are used for chemical shift referencing.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting their characteristic vibrational frequencies. For **1,3,5-trimethyl-2-nitrosobenzene**, the key absorption will be that of the N=O stretching vibration.

Predicted IR Data

Functional Group	Predicted Absorption (cm ⁻¹)	Intensity	Rationale
N=O Stretch	1500 - 1550	Strong	This absorption is characteristic of the nitroso group in aromatic compounds. Its exact position can be influenced by the electronic environment.
C-H Stretch (Aromatic)	3000 - 3100	Medium	Characteristic of C-H bonds on the benzene ring.
C-H Stretch (Alkyl)	2850 - 3000	Strong	Due to the C-H bonds of the three methyl groups.
C=C Stretch (Aromatic)	1600 & 1475	Medium	These two bands are characteristic of the benzene ring.
C-H Bend (out-of-plane)	800 - 900	Strong	The position of this band can be indicative of the substitution pattern on the benzene ring.

Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** The sample can be analyzed as a thin film between two salt plates (NaCl or KBr) if it is an oil, or as a KBr pellet if it is a solid. Alternatively, a solution in a suitable solvent (e.g., CCl₄) can be used.
- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer is used to acquire the spectrum.

- Acquisition: A background spectrum of the empty sample holder (or solvent) is first recorded. Then, the sample spectrum is acquired.
- Processing: The instrument software automatically subtracts the background spectrum from the sample spectrum to produce the final IR spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure.

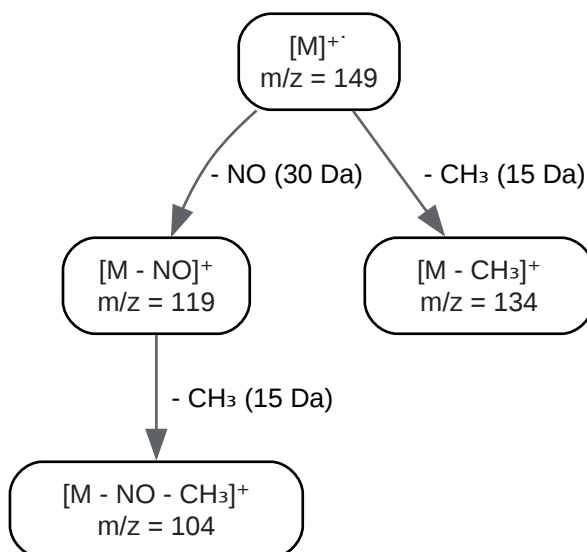
Predicted Mass Spectrometry Data

- Molecular Ion (M^+): The molecular weight of **1,3,5-trimethyl-2-nitrosobenzene** ($C_9H_{11}NO$) is 149.08 g/mol . A prominent molecular ion peak is expected at $m/z = 149$.
- Key Fragmentation Pathways:
 - Loss of NO: A common fragmentation pathway for nitroso compounds is the loss of the nitroso group ($NO\bullet$, 30 Da). This would result in a fragment ion at $m/z = 119$.
 - Loss of a methyl group: Loss of a methyl radical ($CH_3\bullet$, 15 Da) from the molecular ion would give a fragment at $m/z = 134$.
 - Further Fragmentation: The fragment at $m/z = 119$ could further lose a methyl group to give a fragment at $m/z = 104$.

Experimental Protocol: Mass Spectrometry

- Sample Introduction: The sample can be introduced into the mass spectrometer via direct insertion probe (for solids or low-volatility liquids) or through a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS) for separation prior to analysis. [3][4]2. Ionization: Electron Ionization (EI) is a common method for volatile compounds and typically provides detailed fragmentation patterns. Softer ionization techniques like Electrospray Ionization (ESI) or Chemical Ionization (CI) can be used to enhance the observation of the molecular ion.
- Mass Analysis: A quadrupole, time-of-flight (TOF), or ion trap mass analyzer can be used to separate the ions based on their mass-to-charge ratio.

- **Data Analysis:** The resulting mass spectrum is a plot of relative ion abundance versus m/z . The molecular ion and major fragment ions are identified and used to confirm the structure of the compound.



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Caption: Predicted Mass Spectrometry Fragmentation Pathway.

Conclusion

The comprehensive spectroscopic analysis of **1,3,5-trimethyl-2-nitrosobenzene** requires a multi-technique approach. While experimental data for this specific molecule is not widely published, a detailed prediction of its NMR, IR, and mass spectra can be made based on the well-established principles of spectroscopy and by drawing comparisons with structurally related compounds. This technical guide provides a solid foundation for researchers and scientists involved in the synthesis and characterization of this and similar aromatic nitroso compounds, outlining the expected spectral features and the experimental protocols necessary for their acquisition and interpretation. The unique electronic environment created by the sterically hindered nitroso group on the mesitylene core makes its detailed spectroscopic investigation a valuable endeavor for advancing our understanding of this class of molecules.

References

- Y. Inagaki, Y. Kamitori, K. Hori, & R. H. Rundle. (1970). Nuclear magnetic resonance spectra of nitrosobenzenes. Anomalous chemical shifts in ortho-substituted nitrosobenzenes. Journal

of the Chemical Society B: Physical Organic, 1583.

- L. Lunazzi, G. F. Pedulli, & M. Tiecco. (1971). ^{13}C NMR Spectroscopic Studies of C-Nitroso Compounds. The Orientation of the Nitroso Group in Substituted Nitrosobenzenes. Journal of the Chemical Society, Perkin Transactions 2, (5), 755-758.
- G. B. Gowenlock, W. Cameron, A. S. F. Boyd, B. M. Al-Tahou, & P. McKenna. (1994). The carbon-13 chemical shifts of several substituted nitrosobenzenes. Canadian Journal of Chemistry, 72(3), 514-517.
- NIST. (n.d.). Benzene, 1,3,5-trimethyl-2-nitro-. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- M. Piskorz & T. Urbański. (1963). Ultraviolet and Infrared Spectra of Some Nitrosamines. Bulletin de l'Academie Polonaise des Sciences. Serie des sciences chimiques, 11(11), 597-602.
- NIST. (n.d.). Benzene, 1,3,5-trimethyl-2-nitro-. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-Nitromesitylene. In PubChem. Retrieved from [\[Link\]](#)
- StackExchange. (2017, November 4). Nitrobenzene and other monosubstituted benzenes ^1H vs ^{13}C NMR assignments. Chemistry Stack Exchange. [\[Link\]](#)
- NIST. (n.d.). Benzene, 1,3,5-trimethyl-2-nitro-. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- T. A. Gough. (1978). Determination of N-nitroso compounds by mass spectrometry. Analyst, 103(1229), 785-806.
- B. L. Shapiro, L. R. Gattuso, K. A. H. Adams, & R. M. L. Bittner. (2009, October 15). NMR spectral data: A compilation of aromatic proton chemical shifts in mono- and di- substituted benzenes.
- T. A. Gough. (1978). Determination of N-nitroso compounds by mass spectrometry. A review. The Analyst, 103(1229), 785-806.
- ResearchGate. (n.d.). Mass Spectrometry of Nitro and Nitroso Compounds. Retrieved from [\[Link\]](#)
- A. M. Asensio, et al. (2021).

- G. B. Richter-Addo, & P. Legzdins. (2004). Preparations of C-Nitroso Compounds. Chemical Reviews, 104(6), 3015-3032.
- J. Zheng, et al. (2024). A practical HPLC-MS method for the analysis of nitrosamine drug substance related impurities using an inexpensive single quadrupole mass spectrometer.
- Royal Society of Chemistry. (2013). ^1H - and ^{13}C -NMR for. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). C_9H_{12} infrared spectrum of 1,3,5-trimethylbenzene. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). The ^1H NMR spectrum of N-nitroso-1,2,3,4-tetrahydroisoquinoline. Retrieved from [\[Link\]](#)
- SIELC Technologies. (2018, May 16). Benzene, 1,3,5-trimethyl-2-nitro-. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 1,2,3-Trimethyl-5-nitrobenzene. In PubChem. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (2012). High-Resolution Solid-State ^{13}C NMR Spectroscopy of the Paramagnetic Metal-Organic Frameworks, STAM-1 and HKUST-1 Supporting. Retrieved from [\[Link\]](#)
- ALWSCI. (2025, July 24). How To Prepare And Run An NMR Sample. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). Introductory note on the mass spectrum of 1,3,5-trimethylbenzene (mesitylene). Retrieved from [\[Link\]](#)
- V. G. Zaikin, & V. I. Zaretskii. (2015). Mass Spectrometry of Analytical Derivatives. 2. "Ortho" and "Para" Effects in. Journal of Analytical Chemistry, 70(11), 1279-1293.
- ResearchGate. (n.d.). Detection of S-nitrosocompounds using mid-IR cavity ringdown spectroscopy. Retrieved from [\[Link\]](#)
- J. Martens, et al. (2018). Mass spectrometry-based identification of ortho-, meta- and para-isomers using infrared ion spectroscopy. ChemRxiv.
- Defence Science and Technology Organisation. (n.d.). Preparation of Nitro Compounds. VI. Preparation, Infrared and Ultraviolet Spectral Characterisation of Nitration Products of Dip. Retrieved from [\[Link\]](#)

- University of Colorado Boulder. (n.d.). INFRARED SPECTROSCOPY (IR). Retrieved from [\[Link\]](#)
- NIST. (n.d.). Benzene, nitroso-. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2024, September 30). 12.8: Infrared Spectra of Some Common Functional Groups. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). proton NMR spectrum of 1,3,5-trimethylbenzene (mesitylene). Retrieved from [\[Link\]](#)
- Organomation. (n.d.). NMR Sample Preparation: The Complete Guide. Retrieved from [\[Link\]](#)
- Defence Technical Information Center. (2019, September 27). IR Absorption Spectra for Nitrosamines Calculated Using Density Functional Theory. Retrieved from [\[Link\]](#)
- Y. Li, et al. (2025). Characterization of Mass Spectrometry Fragmentation Patterns Under Electron-Activated Dissociation (EAD) for Rapid Structure Identification of Nitazene Analogs. Journal of the American Society for Mass Spectrometry.
- National Institutes of Health. (n.d.). A Routine Experimental Protocol for qHNMR Illustrated with Taxol. Retrieved from [\[Link\]](#)
- NMR-Bio. (n.d.). NMR sample preparation guidelines. Retrieved from [\[Link\]](#)
- YouTube. (2022, December 29). Lec-35 || Mass Fragmentation pattern of nitro compounds || Nitropropane || Nitrobenzene. Retrieved from [\[Link\]](#)
- Longdom Publishing. (2015, June 15). Synthesis Characterization and Antimicrobial Activity of N-nitroso-2, 6-Diphenylpiperidin-4-One Semicarbazone. Retrieved from [\[Link\]](#)
- G. Socrates. (2004). Infrared and Raman Characteristic Group Frequencies: Tables and Charts. John Wiley & Sons.
- Longdom Publishing. (2015, June 15). Synthesis Characterization and Antimicrobial Activity of N-nitroso-2, 6-Diphenylpiperidin-4-One Semicarbazone. Retrieved from [\[Link\]](#)

- Science Journal of University of Zakho. (2022, December 25). Synthesis and Characterization of Some New Nitrones Derivatives and Screening their Biological Activities. Retrieved from [[Link](#)]

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Sources

- 1. cdnsiencepub.com [cdnsiencepub.com]
- 2. How To Prepare And Run An NMR Sample - Blogs - News [alwsci.com]
- 3. Determination of N-nitroso compounds by mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Determination of N-nitroso compounds by mass spectrometry. A review - Analyst (RSC Publishing) [pubs.rsc.org]
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